

Synthesis of 4-Methoxy-3-methylphenol: An Application Note and Detailed Protocol

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Methoxy-3-methylphenol

CAS No.: 14786-82-4

Cat. No.: B082514

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides a comprehensive guide to the multi-step synthesis of **4-methoxy-3-methylphenol**, a valuable intermediate in the pharmaceutical and chemical industries. The synthesis commences with the nitration of readily available o-cresol, followed by a series of functional group transformations including methylation, reduction, and diazotization. Detailed experimental protocols for each synthetic step are provided, accompanied by a summary of quantitative data and visual representations of the reaction pathway and experimental workflow to ensure clarity and reproducibility.

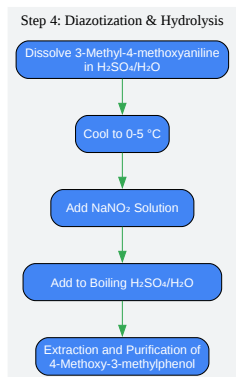
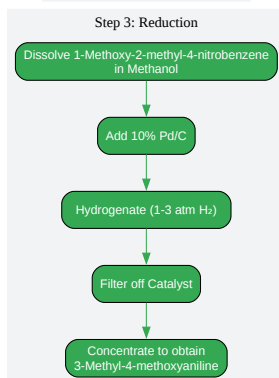
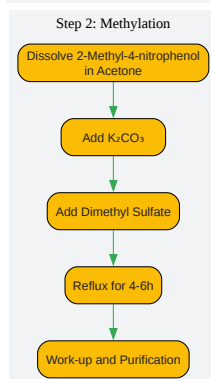
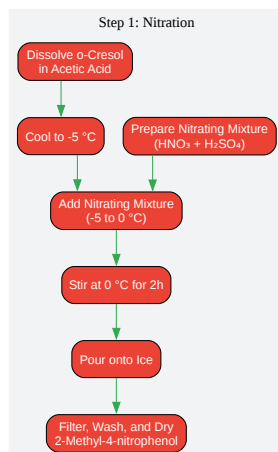
Introduction

4-Methoxy-3-methylphenol is a key building block in the synthesis of various organic molecules. Its structure, featuring a phenol with methoxy and methyl substituents, makes it a versatile precursor for the development of novel compounds with potential biological activity. The synthetic route detailed herein begins with the regioselective nitration of o-cresol to introduce a nitro group at the para-position relative to the hydroxyl group. Subsequent

methylation of the phenolic hydroxyl group, followed by the reduction of the nitro group to an amine, affords a key aniline intermediate. The final step involves a Sandmeyer-type reaction, where the amino group is converted to a hydroxyl group via diazotization and subsequent hydrolysis, yielding the target **4-methoxy-3-methylphenol**.

Overall Synthetic Pathway

The synthesis of **4-methoxy-3-methylphenol** from o-cresol is a four-step process as illustrated below.



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Synthesis of 4-Methoxy-3-methylphenol: An Application Note and Detailed Protocol]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b082514/docs#synthesis-of-4-methoxy-3-methylphenol-an-application-note-and-detailed-protocol\]](https://www.benchchem.com/product/b082514/docs#synthesis-of-4-methoxy-3-methylphenol-an-application-note-and-detailed-protocol)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)